

3-Formylpicolinonitrile CAS number and spectral data

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Compound of Interest

Compound Name: 3-Formylpicolinonitrile

Cat. No.: B156146

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In-Depth Technical Guide: 3-Formylpicolinonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Formylpicolinonitrile**, a key heterocyclic building block in medicinal chemistry and materials science. This document consolidates essential physicochemical properties, predicted spectral data, and a plausible synthetic route. The information is presented to support researchers in the effective utilization and further investigation of this compound.

Physicochemical Properties

3-Formylpicolinonitrile, also known as 2-cyano-3-pyridinecarboxaldehyde, is a trifunctional heterocyclic compound containing a pyridine ring, a nitrile group, and an aldehyde group. These functional groups make it a versatile synthon for the elaboration of more complex molecular architectures.

Property	Value
CAS Number	131747-66-5
Molecular Formula	C ₇ H ₄ N ₂ O
Molecular Weight	132.12 g/mol
IUPAC Name	3-formylpyridine-2-carbonitrile
Synonyms	2-Cyano-3-pyridinecarboxaldehyde, 3-Formyl-2-pyridinecarbonitrile

Predicted Spectral Data

Due to the limited availability of experimentally-derived spectral data in the public domain, the following tables provide predicted spectral characteristics for **3-Formylpicolinonitrile**. These predictions are based on established principles of NMR, IR, and mass spectrometry for analogous molecular structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Predicted, 500 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~10.1	s	1H	Aldehyde proton (-CHO)
~8.9	dd	1H	Pyridine H6
~8.2	dd	1H	Pyridine H4

| ~7.6 | dd | 1H | Pyridine H5 |

¹³C NMR (Predicted, 125 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~190	Aldehyde Carbonyl (C=O)
~155	Pyridine C6
~153	Pyridine C2
~140	Pyridine C4
~130	Pyridine C3
~128	Pyridine C5

| ~116 | Nitrile Carbon (C \equiv N) |

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2230	Medium	C \equiv N stretch (nitrile)
~1710	Strong	C=O stretch (aldehyde)
~1580, 1470, 1430	Medium-Weak	C=C and C=N stretches (pyridine ring)
~2850, 2750	Weak	C-H stretch (aldehyde)

Mass Spectrometry (MS)

m/z	Interpretation
132	[M] ⁺ (Molecular Ion)
131	[M-H] ⁺
104	[M-CO] ⁺
103	[M-H-CO] ⁺ or [M-CHO] ⁺

Proposed Experimental Protocol: Synthesis of 3-Formylpicolinonitrile

A plausible synthetic route to **3-Formylpicolinonitrile** involves the reduction of the corresponding nitrile, 2-cyanopyridine, to the aldehyde. This can be achieved via catalytic hydrogenation in the presence of a specific catalyst system.

Reaction: Reduction of 3-Cyanopyridine

Reagents and Materials:

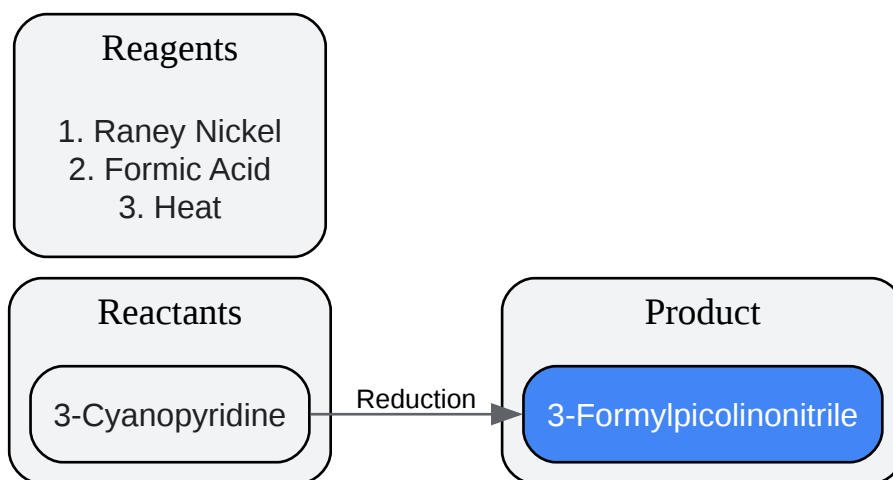
- 3-Cyanopyridine
- Raney Nickel (catalyst)
- Formic Acid (reducing agent and solvent)
- Diatomaceous earth (for filtration)
- Ethyl acetate (for extraction)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating plate
- Standard glassware for workup and purification

Procedure:

- To a solution of 3-cyanopyridine (1.0 eq) in formic acid, add Raney Nickel (catalyst).

- Heat the reaction mixture to reflux with vigorous stirring for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture through a pad of diatomaceous earth to remove the catalyst, washing the filter cake with ethyl acetate.
- Carefully neutralize the filtrate with a saturated sodium bicarbonate solution.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the organic phase under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to afford **3-Formylpicolinonitrile**.

Visualization of the Proposed Synthetic Pathway



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Caption: Proposed synthesis of **3-Formylpicolinonitrile**.

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